A Comparative Guide to Certified Reference Materials for Dimethyl Terephthalate Analysis

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Compound of Interest		
Compound Name:	*Dimethyl terephthalate-d4*	
Cat. No.:	*B1340465*	Get Quote

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The accurate quantification of Dimethyl terephthalate (DMT), a key monomer in the production of polyesters like polyethylene terephthalate (PET) and polybutylene terephthalate (PBT), is critical in various fields, including polymer chemistry, environmental analysis, and quality control in the pharmaceutical and food packaging industries. The use of Certified Reference Materials (CRMs) is fundamental to ensuring the traceability, accuracy, and reliability of these measurements. This guide provides an objective comparison of commercially available CRMs for Dimethyl terephthalate and the analytical methodologies for its quantification, supported by experimental data and detailed protocols.

Comparison of Certified Reference Materials for Dimethyl Terephthalate

The selection of a suitable CRM is the first step in establishing a robust analytical method. Key parameters for comparison include the certified purity, the associated uncertainty, the basis of certification (e.g., ISO 17034), and traceability to national or international standards. While many suppliers provide comprehensive Certificates of Analysis with their products, a direct comparison can be challenging. The following table summarizes information for Dimethyl terephthalate CRMs from prominent suppliers.

Table 1: Comparison of Commercially Available Dimethyl Terephthalate Certified Reference Materials

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| Supplier	Product Name/Number	Certified Purity (%)	Expanded Uncertainty (%)	Certification Method(s)	Traceability
Sigma-Aldrich	TraceCERT® 07038	Value stated on Certificate of Analysis	Value stated on Certificate of Analysis	Quantitative NMR (qNMR)	Traceable to NIST or other NMI primary material
LGC Standards	LGCFOR2520.00 / MM2520.00	Value stated on Certificate of Analysis	Value stated on Certificate of Analysis	qNMR and/or other validated methods	Produced under ISO 17034[1][2][3]
MedChemExpress	HY-Y0383R	99.98	Not explicitly stated	Not explicitly stated	Not explicitly stated
National Measurement Institute Australia (NMIA)	NMIAQNMR007	Value stated on Certificate of Analysis	Value stated on Certificate of Analysis	qNMR	Certified Reference Material[4]

Note: The certified purity and expanded uncertainty are lot-specific and are detailed on the Certificate of Analysis provided by the supplier. It is crucial to consult the certificate for the most accurate and up-to-date information.

Analytical Methodologies for Dimethyl Terephthalate Quantification

The choice of analytical technique for the quantification of Dimethyl terephthalate depends on factors such as the sample matrix, required sensitivity, and available instrumentation. The most common methods are Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC) with UV detection. Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy is a primary method for the certification of reference materials.

Workflow for Using a Certified Reference Material

The general workflow for using a CRM to ensure the accuracy of DMT analysis is depicted below. This process establishes a clear chain of traceability from the measurement result back to a primary standard.
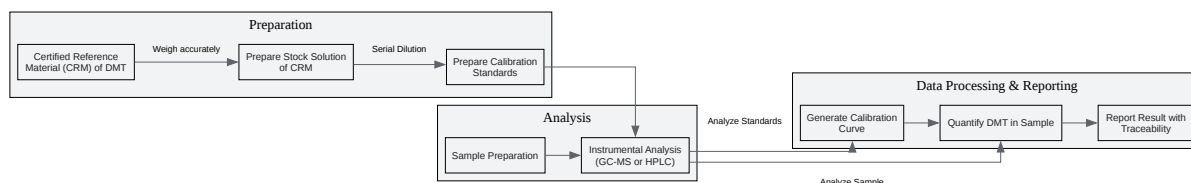
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Caption: General workflow for the use of a Certified Reference Material in Dimethyl terephthalate analysis.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and quantification of volatile and semi-volatile compounds like Dimethyl terephthalate. Its high sensitivity and selectivity make it suitable for trace analysis.

Experimental Protocol for GC-MS Analysis of Dimethyl Terephthalate

1. Sample Preparation:

- Solid Samples: An appropriate amount of the homogenized sample is weighed and extracted with a suitable solvent (e.g., dichloromethane, ethyl acetate) using techniques like sonication or Soxhlet extraction.

- Liquid Samples: A known volume of the liquid sample is subjected to liquid-liquid extraction with an appropriate solvent.

- An internal standard (e.g., a deuterated analog of DMT or another phthalate with a distinct retention time) is added to both samples and calibration standards to correct for variations in sample injection and matrix effects.

- The extract is then filtered and, if necessary, concentrated before injection into the GC-MS system.

2. GC-MS Conditions:

- GC Column: A non-polar or medium-polarity capillary column, such as a 5% phenyl-methylpolysiloxane (e.g., DB-5ms, HP-5ms), is commonly used.

- Injector: Split/splitless injector, typically operated in splitless mode for trace analysis.

- Carrier Gas: Helium at a constant flow rate.

- Oven Temperature Program: A temperature gradient is optimized to achieve good separation of DMT from other matrix components. A typical program might start at a lower temperature (e.g., 80 °C), ramp up to a higher temperature (e.g., 280 °C), and hold for a few minutes.

- MS Detector: Operated in either full scan mode for qualitative analysis or selected ion monitoring (SIM) mode for enhanced sensitivity and quantitative analysis. Characteristic ions for Dimethyl terephthalate (m/z 194, 163, 135) are monitored.

Table 2: Performance Characteristics of a Typical GC-MS Method for Dimethyl Terephthalate Analysis

Parameter	Typical Performance
Linearity (r²)	> 0.99
Limit of Detection (LOD)	0.01 - 0.1 µg/mL
Limit of Quantification (LOQ)	0.05 - 0.5 µg/mL
Precision (RSD%)	< 10%
Accuracy (Recovery %)	90 - 110%

Note: These values are indicative and can vary depending on the specific instrument, method parameters, and sample matrix.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC is a versatile technique that is particularly useful for the analysis of less volatile or thermally labile compounds. For Dimethyl terephthalate, reversed-phase HPLC with UV detection is a common approach.

Experimental Protocol for HPLC-UV Analysis of Dimethyl Terephthalate

1. Sample Preparation:

- Similar to GC-MS, samples are extracted with a suitable solvent. The final extract is dissolved in the mobile phase to ensure compatibility with the HPLC system.

- Filtration of the final sample solution through a 0.45 µm filter is crucial to prevent clogging of the HPLC column and system.

2. HPLC-UV Conditions:

- HPLC Column: A C18 reversed-phase column is typically used.

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- Mobile Phase: A mixture of an organic solvent (e.g., acetonitrile or methanol) and water, often with a buffer or acid modifier (e.g., phosphoric acid or formic acid) to improve peak shape. Isocratic or gradient elution can be employed.

- Flow Rate: A typical flow rate is around 1.0 mL/min.

- Column Temperature: Maintained at a constant temperature (e.g., 30 °C) to ensure reproducible retention times.

- UV Detector: The wavelength is set to the maximum absorbance of Dimethyl terephthalate, which is around 240 nm.

Table 3: Performance Characteristics of a Typical HPLC-UV Method for Dimethyl Terephthalate Analysis

Parameter	Typical Performance
Linearity (r²)	> 0.999[5]
Limit of Detection (LOD)	0.1 - 1 µg/mL
Limit of Quantification (LOQ)	0.5 - 5 µg/mL
Precision (RSD%)	< 5%
Accuracy (Recovery %)	95 - 105%[5]

Note: These values are indicative and can vary depending on the specific instrument, method parameters, and sample matrix.

Quantitative Nuclear Magnetic Resonance (qNMR) Spectroscopy

qNMR is a primary ratio method of measurement and is instrumental in the certification of reference materials. It allows for the direct quantification of a substance without the need for a specific reference standard of the same compound, by using an internal standard of known purity.

Experimental Protocol for qNMR Purity Assessment of Dimethyl Terephthalate

1. Sample Preparation:

- Accurately weigh a specific amount of the Dimethyl terephthalate candidate material and a suitable internal standard (e.g., maleic acid, 1,4-bis(trimethylsilyl)benzene) into a vial.

- Dissolve the mixture in a known volume of a deuterated solvent (e.g., DMSO-d6, Chloroform-d).

- Transfer the solution to an NMR tube.

2. qNMR Data Acquisition:

- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.

- Pulse Sequence: A simple 90° pulse-acquire sequence is typically used.

- Relaxation Delay (d1): A sufficiently long relaxation delay (at least 5 times the longest T1 relaxation time of the signals of interest) is crucial for accurate quantification.

- Number of Scans: A sufficient number of scans are acquired to achieve a good signal-to-noise ratio.

3. Data Processing and Purity Calculation:

- The acquired spectrum is Fourier transformed, phased, and baseline corrected.

- The integrals of specific, well-resolved signals of both the Dimethyl terephthalate and the internal standard are determined.

- The purity of the Dimethyl terephthalate is calculated using the following equation:

$$\text{Purity (\%)} = (I\_DMT / N\_DMT) * (N\_IS / I\_IS) * (MW\_DMT / MW\_IS) * (m\_IS / m\_DMT) * P\_IS$$

Where:

- I = Integral value

- N = Number of protons for the integrated signal

- MW = Molecular weight

- m = mass

- P = Purity of the internal standard

- Subscripts DMT and IS refer to Dimethyl terephthalate and the internal standard, respectively.

Decision Tree for Method Selection

The choice between GC-MS and HPLC-UV for routine analysis depends on several factors. The following decision tree can guide the selection process.
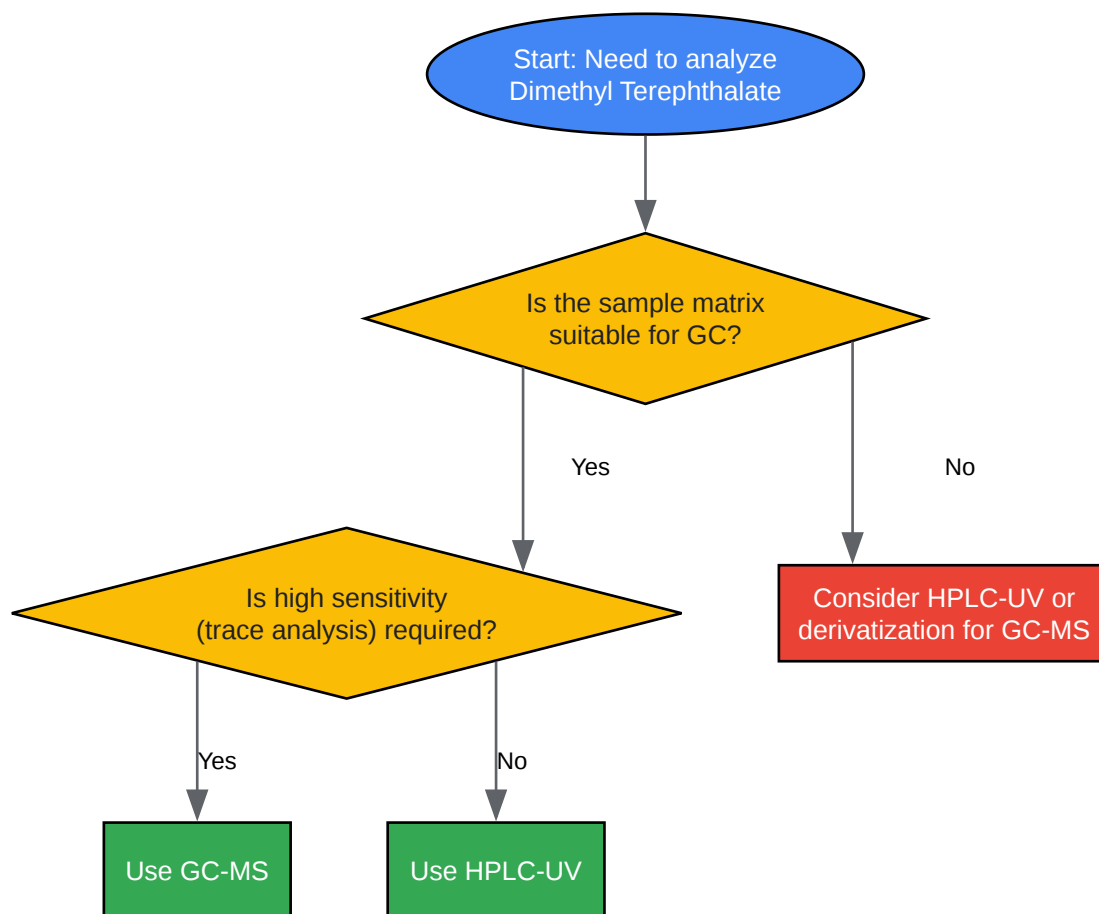
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Caption: Decision tree for selecting an analytical method for Dimethyl terephthalate.

Conclusion

The use of certified reference materials is indispensable for achieving accurate and reliable results in the analysis of Dimethyl terephthalate. This guide provides a comparative overview of available CRMs and the primary analytical techniques used for their characterization and for routine analysis. While GC-MS often offers higher sensitivity for volatile compounds, HPLC-UV provides a robust and often simpler alternative. The choice of method should be based on the specific requirements of the analysis, including the sample matrix, desired limits of detection, and available instrumentation. For the highest metrological standards, such as the certification of reference materials, qNMR remains the gold standard.

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References

- 1. Dimethyl Terephthalate | CAS 120-61-6 | LGC Standards [lgcstandards.com]
- 2. Dimethyl Terephthalate | CAS 120-61-6 | LGC Standards [lgcstandards.com]
- 3. Dimethyl Terephthalate | CAS 120-61-6 | LGC Standards [lgcstandards.com]
- 4. Dimethyl terephthalate | NMIAQNMR007 | LGC Standards [lgcstandards.com]
- 5. RP-HPLC/UV Method for the Determination of Three Phthalate Plasticizers in Lansoprazole Enteric-Coated Capsules [journal11.magtechjournal.com]
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